

An In-depth Technical Guide to the Safety and Handling of Isovaleric Anhydride

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Compound of Interest

Compound Name: Isovaleric anhydride

Cat. No.: B075134

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This guide provides comprehensive safety and handling information for **isovaleric anhydride** (CAS No. 1468-39-9), a key reagent in various chemical syntheses. Adherence to the following protocols is critical for ensuring a safe laboratory environment and minimizing risks to personnel and property.

Chemical and Physical Properties

Isovaleric anhydride, also known as 3-methylbutanoic anhydride, is a clear, colorless liquid.^[1] It is combustible and reacts with water.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Isovaleric Anhydride**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₈ O ₃	[1][3][4]
Molecular Weight	186.25 g/mol	[3][5][6]
Appearance	Clear, Colourless Liquid	[1]
Boiling Point	215 °C / 419 °F	[7]
Flash Point	91 °C / 195.8 °F	[7][8]
Density	0.932 - 0.94 g/mL at 20 °C	[5][7][8]
Refractive Index	n _{20/D} 1.417	[5]
Stability	Moisture sensitive.	[1]
Reactivity	Reacts with water. Incompatible with strong oxidizing agents, strong acids, and strong bases.	[1][2]

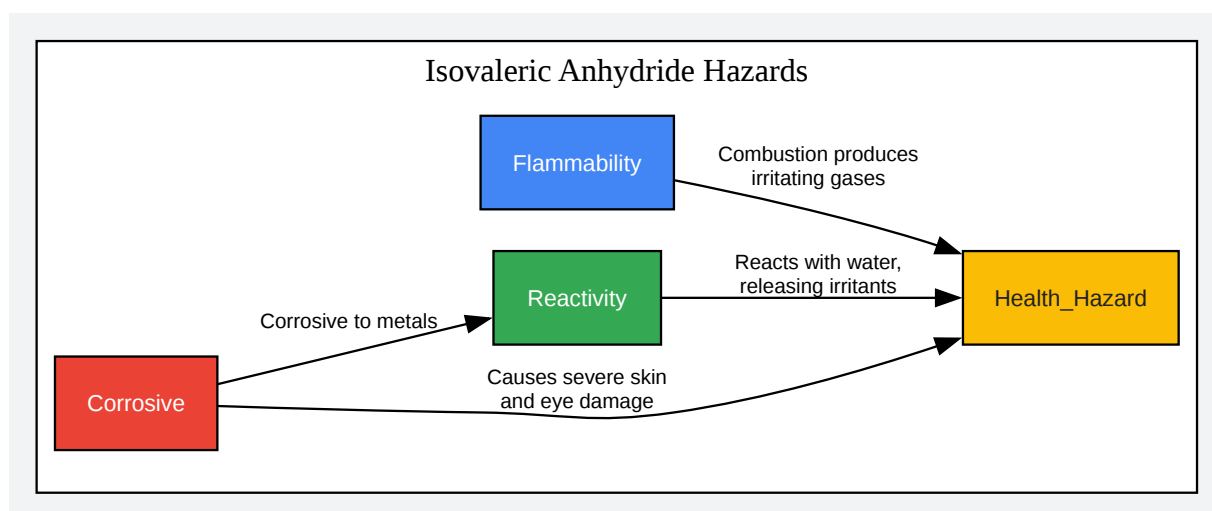
Hazard Identification and GHS Classification

Isovaleric anhydride is classified as a hazardous chemical. It is crucial to understand its potential health effects to ensure proper handling. The Globally Harmonized System (GHS) classification is summarized in Table 2.

Table 2: GHS Hazard Classification for **Isovaleric Anhydride**

Hazard Class	Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	1C	H314: Causes severe skin burns and eye damage.	[2][7]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.	[2][7]
Corrosive to Metals	1	H290: May be corrosive to metals.	[1][7]
Flammable Liquids	4	Combustible liquid.	[1][2]
Acute Toxicity, Dermal (Potential)	3	H311: Toxic in contact with skin.	[3]
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation.	[2]

The following diagram illustrates the relationships between the primary hazards associated with **isovaleric anhydride**.



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Hazard Interrelationships for **Isovaleric Anhydride**.

Personal Protective Equipment (PPE)

To prevent exposure, the following personal protective equipment must be worn when handling **isovaleric anhydride**:

- Eye/Face Protection: Chemical safety goggles and a face shield are required.^[7] Standard safety glasses are not sufficient.
- Hand Protection: Impervious chemical-resistant gloves (e.g., nitrile or butyl rubber) must be worn.^[7] Consult the glove manufacturer's specifications for breakthrough times.
- Skin and Body Protection: A flame-retardant lab coat, buttoned to its full length, along with full-length pants and closed-toe shoes are mandatory.^[7] An impervious apron and protective boots may be necessary for larger quantities.
- Respiratory Protection: All work with **isovaleric anhydride** should be conducted in a properly functioning chemical fume hood.^{[1][2]} If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge (e.g., type ABEK) should be used.^[5]

Safe Handling and Storage

- Handling:
 - Always work in a well-ventilated area, preferably within a chemical fume hood.^{[1][2]}
 - Avoid contact with skin, eyes, and clothing.^[2]
 - Do not breathe vapors or mists.^[2]
 - Use explosion-proof electrical, ventilating, and lighting equipment.^{[1][7]}
 - Ground and bond containers when transferring material to prevent static discharge.
 - Keep away from open flames, hot surfaces, and other sources of ignition.^{[1][2]}
 - Wash hands thoroughly after handling.^[7]

- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area designated for corrosive materials.[1][2][7]
 - Store under an inert atmosphere (e.g., nitrogen or argon).[2][7]
 - Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2]
 - Protect from moisture.[1]

Emergency Procedures

First-Aid Measures

Immediate medical attention is required for all exposures.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2] Remove contact lenses if present and easy to do. Continue rinsing.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1][2]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[7] If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the substance.[2]
- Ingestion: Do NOT induce vomiting.[7] Rinse mouth with water. Never give anything by mouth to an unconscious person.

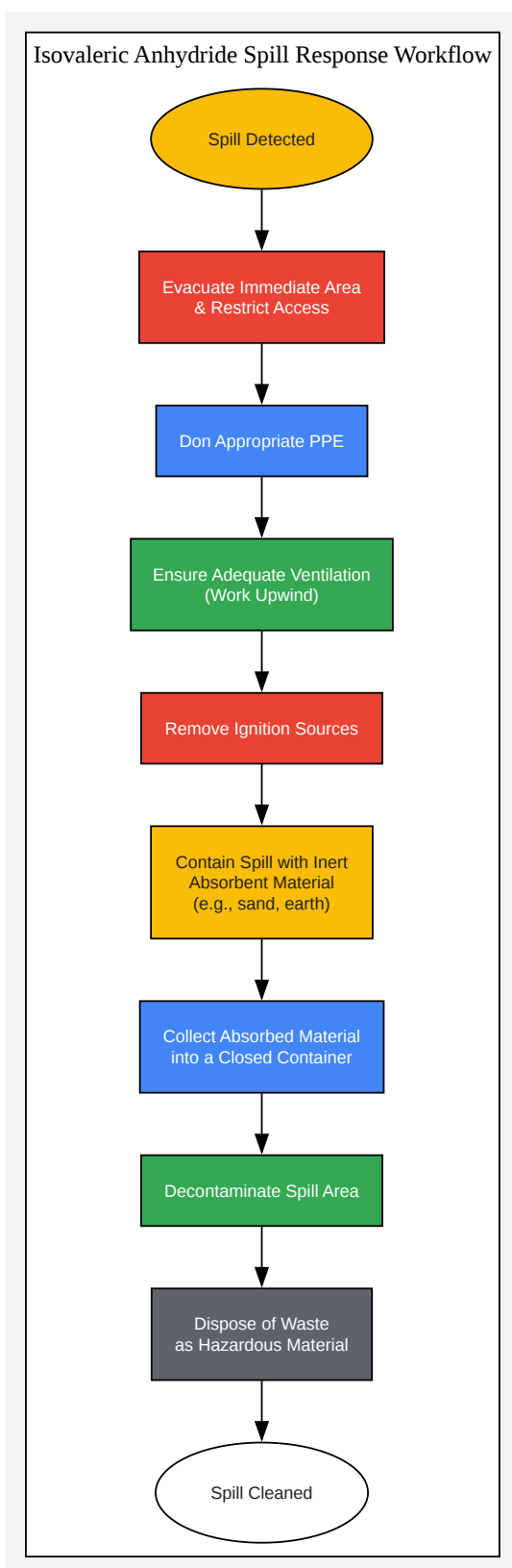
Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), dry sand, or alcohol-resistant foam.[1][2] Water mist may be used to cool closed containers.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.

- **Specific Hazards:** The product is a combustible liquid.[1][2] Thermal decomposition can produce irritating gases and vapors, including carbon monoxide and carbon dioxide.[2] Containers may explode when heated.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Accidental Release Measures

The following workflow outlines the steps to be taken in the event of an **isovaleric anhydride** spill.



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Workflow for Handling an **Isovaleric Anhydride** Spill.

Toxicological Information

While comprehensive toxicological data for **isovaleric anhydride** is not readily available in the provided search results, it is known to be corrosive and can cause severe skin and eye damage.^{[1][2][7]} One source also indicates potential for dermal toxicity.^[3] It is prudent to handle this chemical with the assumption that it is highly toxic upon ingestion, inhalation, and dermal contact.

Experimental Protocols for Safety Assessment

The safety data presented in this guide are determined by standardized experimental protocols. Below are brief descriptions of the methodologies for key safety parameters.

Flash Point Determination

The flash point of **isovaleric anhydride** (91 °C) is likely determined using a closed-cup method as this is preferred for its higher precision.^[1]

- Methodology (e.g., ASTM D93 Pensky-Martens Closed Cup Tester):
 - A brass test cup is filled with the sample to a specified level.
 - The cup is heated at a slow, constant rate, and the sample is stirred to ensure uniform temperature.
 - An ignition source (a small flame) is periodically directed into the vapor space of the cup.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.

Skin Corrosion/Irritation Assessment

Isovaleric anhydride is classified as causing severe skin burns (Category 1C).^{[2][7]} This is determined through in vitro or in vivo methods as described in OECD guidelines.

- Methodology (e.g., OECD Test Guideline 431: In Vitro Skin Corrosion - Reconstructed Human Epidermis Test):

- A reconstructed human epidermis (RhE) tissue model is used, which mimics the upper layers of human skin.
- The test chemical is applied topically to the surface of the RhE tissue.
- After specific exposure times (e.g., 3 minutes and 1 hour), the chemical is removed, and the tissue is rinsed.
- The viability of the cells within the tissue is measured using a colorimetric assay (e.g., MTT assay).
- The chemical is classified as corrosive if cell viability falls below certain thresholds at the specified time points.

Eye Damage/Irritation Assessment

The classification of serious eye damage (Category 1) is based on the potential for irreversible effects.^{[2][7]}

- Methodology (e.g., OECD Test Guideline 437: Bovine Corneal Opacity and Permeability Test Method):
 - Corneas are obtained from the eyes of freshly slaughtered cattle.
 - The test chemical is applied to the outer surface of the cornea.
 - After a set exposure time, the chemical is washed off.
 - The cornea is assessed for two key parameters:
 - Opacity: The degree of cloudiness is measured using an opacitometer.
 - Permeability: The amount of a fluorescent dye (sodium fluorescein) that passes through the cornea is measured with a spectrophotometer.
 - An "In Vitro Irritancy Score" is calculated based on these measurements to predict the potential for severe eye damage.

Corrosivity to Metals

The potential for **isovaleric anhydride** to be corrosive to metals is determined according to transport regulations.

- Methodology (e.g., UN Manual of Tests and Criteria, Section 37, Test C.1):
 - Specimens of specific steel and aluminum alloys are exposed to the test substance.
 - The test is conducted at a specified temperature (e.g., 55 °C) for a defined period.
 - The corrosion rate is determined by measuring the mass loss of the metal specimens over time.
 - A substance is considered corrosive if the corrosion rate on either steel or aluminum surfaces exceeds 6.25 mm per year.

Disposal Considerations

Waste from **isovaleric anhydride** is classified as hazardous.^[1] All waste materials, including empty containers and contaminated absorbent materials, must be disposed of in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to ensure proper disposal. Do not allow the chemical to enter drains or waterways.

This guide is intended to provide essential safety information for trained laboratory personnel. Always consult the most current Safety Data Sheet (SDS) for **isovaleric anhydride** before use.

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